

RUSKI-201 dihydrochloride selective Hhat probe

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Compound Focus: Ruski-201

Cat. No.: S542076

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Core Profile of RUSKI-201 dihydrochloride

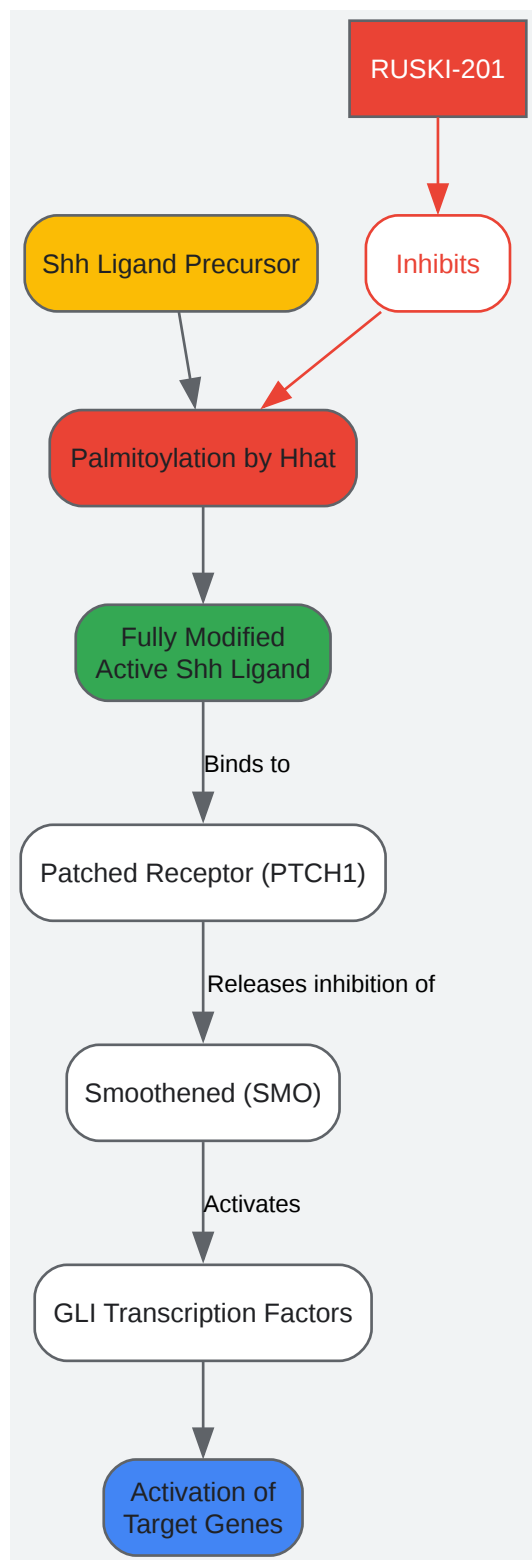
The table below summarizes the key identified information for **RUSKI-201** dihydrochloride [1].

Attribute	Description
Product Name	RUSKI-201 dihydrochloride
Target	Hedgehog acyltransferase (Hhat)
Mechanism of Action	Potent and specific inhibition of Hhat; blocks Hedgehog (Hh) signaling and inhibits Hh palmitoylation.
Reported IC ₅₀	0.20 μ M [1]
Key Application	Serves as a potential chemical probe for studying Hhat catalytic function in cells [1].
Supporting Experimental Evidence	<i>In vitro</i> enzyme assay demonstrating IC ₅₀ ; cellular assays showing blocked Hh signaling from Sonic hedgehog (Shh) overexpressing cells [1].

The Role of Hhat in Hedgehog Signaling

Hhat is a key enzyme in the Sonic Hedgehog (Shh) signaling pathway, which is crucial in embryonic development and is often reactivated in cancers [2]. Hhat catalyzes the **palmitoylation of the Hedgehog ligand**, a specific lipid modification that is essential for the ligand's full activity and ability to signal to neighboring cells [2] [1].

The following diagram illustrates the Hedgehog signaling pathway and how **RUSKI-201** exerts its inhibitory effect.



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References

1. palmitoylation | MedChemExpress (MCE) Life Science ... [medchemexpress.com]
2. The role of developmental signaling pathways in non-small ... [imrpress.com]

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